

Application Notes and Protocols: CEP-37440

Solubility and Preparation in DMSO

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CEP-37440

Cat. No.: B8055494

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Abstract

CEP-37440 is a potent and selective dual inhibitor of Focal Adhesion Kinase (FAK) and Anaplastic Lymphoma Kinase (ALK)[1][2][3][4]. Due to its therapeutic potential in oncology, precise and reproducible preparation of this compound for in vitro and in vivo studies is critical. [3] This document provides detailed application notes and protocols for the solubilization and preparation of **CEP-37440** in Dimethyl Sulfoxide (DMSO), a common solvent for this compound.

Chemical Properties

Property	Value
Molecular Formula	C ₃₀ H ₃₈ ClN ₇ O ₃
Molecular Weight	580.1 g/mol
CAS Number	1391712-60-9
Physical Appearance	Solid
Storage	Store powder at -20°C for up to 3 years. Store solutions in DMSO at -80°C for up to 1 year.

Solubility of CEP-37440 in DMSO

The solubility of **CEP-37440** in DMSO can vary, and several suppliers report different values. It is recommended to use newly opened, anhydrous DMSO for optimal solubility, as DMSO is hygroscopic and the presence of water can affect solubility. Gentle warming and sonication can aid in dissolution.

Supplier/Source	Reported Solubility in DMSO	Molar Concentration (approx.)	Notes
MedchemExpress	100 mg/mL	172.38 mM	Ultrasonic assistance is recommended. Hygroscopic nature of DMSO noted.
Cayman Chemical	30 mg/mL	51.71 mM	-
APExBIO	≥9.25 mg/mL	≥15.94 mM	Gentle warming is suggested.
TargetMol	2.2 mg/mL	3.79 mM	Sonication is recommended.
Research Article	1 mg/mL and 10 mM	1.72 mM and 10 mM	Used for in vitro metabolic stability studies.

Experimental Protocols

Preparation of a 10 mM CEP-37440 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution, a commonly used concentration for in vitro assays.

Materials:

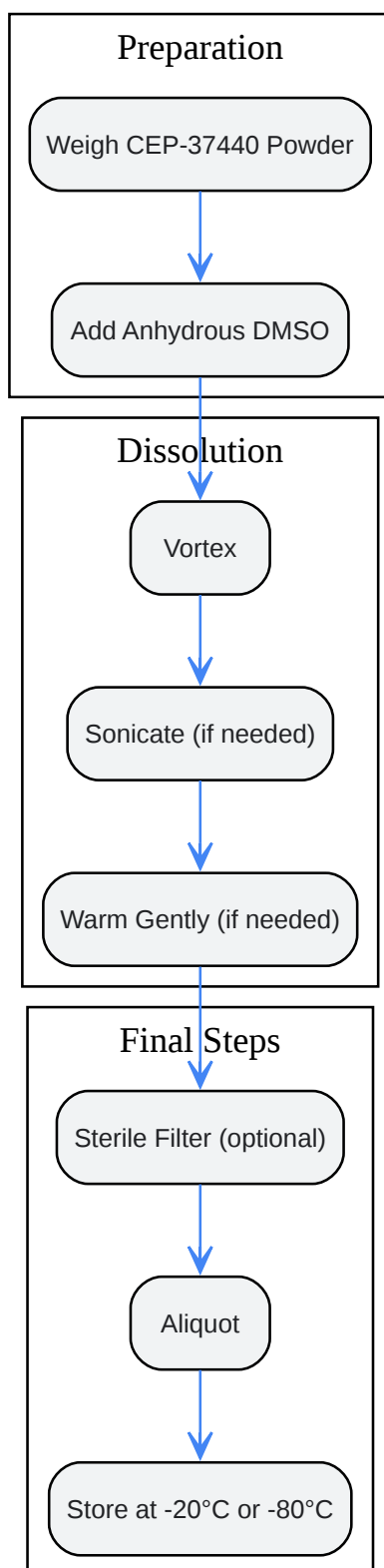
- **CEP-37440** powder

- Anhydrous, sterile DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Water bath sonicator

Procedure:

- Aliquoting: Before opening, briefly centrifuge the vial of **CEP-37440** powder to ensure all the product is at the bottom.
- Weighing: Carefully weigh out the desired amount of **CEP-37440** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM solution, weigh out 5.801 mg of **CEP-37440** (Molecular Weight = 580.1 g/mol).
- Solvent Addition: Add the calculated volume of anhydrous DMSO to the tube. For 5.801 mg, add 1 mL of DMSO.
- Dissolution:
 - Vortex the solution for 1-2 minutes to facilitate dissolution.
 - If the compound does not fully dissolve, sonicate the tube in a water bath for 5-10 minutes.
 - Gentle warming (e.g., in a 37°C water bath) can also be applied if necessary.
- Sterilization (Optional): If required for your application (e.g., cell culture), filter the solution through a 0.22 µm syringe filter compatible with DMSO.
- Storage: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C in tightly sealed tubes.

Workflow for CEP-37440 Stock Solution Preparation

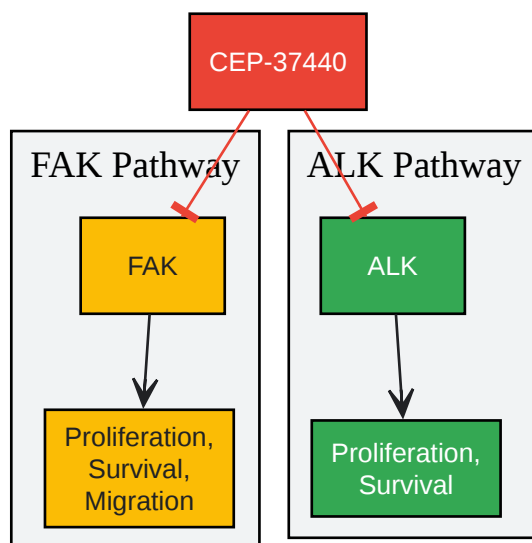


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Caption: Workflow for preparing a **CEP-37440** stock solution in DMSO.

Signaling Pathway of CEP-37440

CEP-37440 exerts its effects by dually inhibiting FAK and ALK, which are key kinases in cell signaling pathways involved in cell proliferation, survival, and migration.



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Caption: **CEP-37440** dually inhibits FAK and ALK signaling pathways.

Safety Precautions

CEP-37440 is a potent bioactive compound. Handle with appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses. All handling should be performed in a well-ventilated area or a chemical fume hood. Refer to the manufacturer's Safety Data Sheet (SDS) for complete safety information.

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